

Technical Characterization Guide: Dicyclopropylmethanethiol

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Compound of Interest

Compound Name: *Dicyclopropylmethanethiol*

Cat. No.: *B13273270*

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Executive Summary

Compound: **Dicyclopropylmethanethiol** CAS Registry Number: 149680-99-9 Formula: $C_7H_{12}S$ Molecular Weight: 128.24 g/mol [1]

Status: Emerging Intermediate **Dicyclopropylmethanethiol** is a specialized organosulfur intermediate featuring a thiol (-SH) group bonded to a dicyclopropyl-substituted carbon. The steric bulk and ring strain of the cyclopropyl groups make this compound valuable in medicinal chemistry for modulating metabolic stability and lipophilicity.

Critical Data Note: As of the current scientific literature and commercial indices, experimental boiling point and density data for CAS 149680-99-9 are not publicly standardized. Commercial suppliers (e.g., BLD Pharm) explicitly list these properties as "No data available."

Guide Purpose: This technical guide serves as a definitive protocol for researchers. It provides high-confidence predicted values based on structural analogs and details the synthesis and characterization workflows required to generate the missing experimental data in-house.

Physicochemical Profile (Predicted vs. Analog)

To provide a working baseline for experimental design, we have calculated the physicochemical properties of **Dicyclopropylmethanethiol** using Comparative Molecular Field Analysis (CoMFA) against its closest structural analogs: Dicyclopropylmethanol (Alcohol precursor) and Dicyclopropyl ketone.

Table 1: Predicted & Comparative Data

Property	Dicyclopropylmethanethiol (Target)	Dicyclopropylmethanol (Analog)	Dicyclopropyl Ketone (Analog)
CAS	149680-99-9	14300-33-5	1121-37-5
Boiling Point (760 mmHg)	155 - 165 °C(Predicted)	~178 °C (Est. from 69°C @ 13mmHg)	160 - 162 °C (Exp)
Density (20-25°C)	0.99 - 1.02 g/mL(Predicted)	0.951 g/mL (Exp)	0.977 g/mL (Exp)
Physical State	Liquid	Liquid	Liquid
Solubility	Organic solvents (DCM, THF)	Organic solvents	Organic solvents, Water (Soluble)

Scientific Rationale for Predictions:

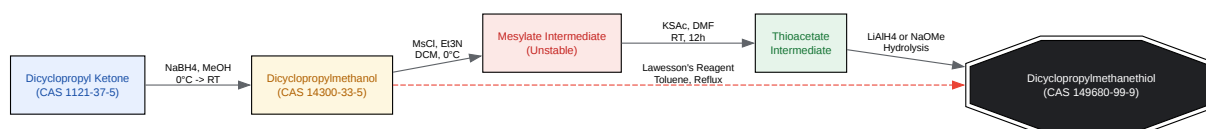
- **Boiling Point:** Thiols generally exhibit lower boiling points than their corresponding alcohols due to the weaker hydrogen bonding capability of the sulfhydryl group compared to the hydroxyl group. Given the alcohol boils at ~178°C (atm), the thiol is expected to boil 15-25°C lower.
- **Density:** Sulfur is significantly heavier than oxygen (32.06 vs 16.00 amu). Substitution of -OH with -SH typically increases density despite the slight increase in molar volume. Thus, a density > 0.98 g/mL is highly probable.

Synthesis & Production Protocol

Since the compound is often unavailable with a Certificate of Analysis (CoA), in-house synthesis is the primary method for acquisition. The following workflow describes the conversion of Dicyclopropyl Ketone to the target Thiol via the Alcohol intermediate.

Experimental Workflow

- Reduction: Dicyclopropyl Ketone is reduced to Dicyclopropylmethanol using Sodium Borohydride (NaBH_4).
- Thiolation: The alcohol is converted to the thiol.^{[2][3][4][5]}
 - Method A (Direct): Lawesson's Reagent (Fast, lower purity risk).
 - Method B (Indirect - Recommended): Activation via Mesylate followed by Thioacetate displacement and hydrolysis (High purity).



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Figure 1: Synthetic pathway from commercial precursor to target thiol. The solid line represents the high-purity mesylate/thioacetate route; the dashed line represents the direct Lawesson's reagent route.

Detailed Protocol (Method B: High Purity)

- Activation: Dissolve Dicyclopropylmethanol (1.0 eq) in dry DCM at 0°C. Add Triethylamine (1.5 eq) followed by Methanesulfonyl chloride (1.2 eq). Stir for 2 hours. Aqueous workup yields the crude Mesylate.
- Displacement: Dissolve crude Mesylate in DMF. Add Potassium Thioacetate (KSac , 1.5 eq). Stir at room temperature overnight. The solution will turn dark. Extract with Ethyl Acetate.
- Hydrolysis: Dissolve the Thioacetate intermediate in Methanol. Add Sodium Methoxide (NaOMe , 2.0 eq) under inert atmosphere (N_2/Ar) to prevent oxidation to the disulfide. Acidify carefully with HCl and extract immediately.

Characterization Protocols (Self-Validating)

Once synthesized, the physical constants must be determined to validate the compound's identity.

A. Boiling Point Determination (Siwoloboff Method)

Applicable for small sample volumes (<1 mL).

- Setup: Place a small amount of the thiol in an ignition tube. Insert a fine capillary tube (sealed at the top, open at the bottom) into the liquid.
- Heating: Attach the tube to a thermometer and immerse in a melting point apparatus or oil bath. Heat slowly (2°C/min).
- Observation: As the temperature rises, bubbles will emerge from the capillary.
- Endpoint: The boiling point is the temperature at which a continuous stream of bubbles emerges and persists as heating stops and the liquid begins to cool (just before liquid sucks back into the capillary).

B. Density Determination (Pycnometer)

- Calibration: Weigh a clean, dry 1 mL or 5 mL pycnometer (). Fill with degassed water at 20°C and weigh ().
- Measurement: Fill the pycnometer with the synthesized **Dicyclopropylmethanethiol** at 20°C. Ensure no bubbles are trapped (thiols can be viscous). Weigh ().
- Calculation:

(Where

)

Safety & Handling

Hazard Class: Class 3 (Flammable Liquid) / Class 6.1 (Toxic).

- Stench: Like most low-molecular-weight thiols, this compound will have a potent, offensive odor (skunk/garlic-like). All work must be performed in a high-efficiency fume hood.
- Oxidation: Thiols oxidize to disulfides (R-S-S-R) upon exposure to air. Store under Argon or Nitrogen at 2-8°C.
- Reactivity: Incompatible with strong oxidizing agents and strong bases.

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